

Technical Guide: Safety and Handling of (2-Methyloxazol-4-YL)methanamine

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Compound of Interest

Compound Name: (2-Methyloxazol-4-YL)methanamine

Cat. No.: B1418392

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety training. **(2-Methyloxazol-4-YL)methanamine** is a chemical compound for research and development purposes, and its toxicological properties have not been fully investigated. All handling and experimental procedures should be conducted by qualified personnel in a controlled laboratory setting, adhering to all applicable safety regulations.

Introduction

(2-Methyloxazol-4-YL)methanamine, with CAS number 1065073-45-1, is a heterocyclic amine containing a 2-methyloxazole core. This structural motif is of interest in medicinal chemistry and drug discovery due to its presence in various biologically active molecules. This guide provides a summary of the available safety and handling information, general properties, and representative experimental considerations for this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(2-Methyloxazol-4-YL)methanamine** is presented in the table below.

Property	Value
CAS Number	1065073-45-1
Molecular Formula	C ₅ H ₈ N ₂ O
Molecular Weight	112.13 g/mol
Boiling Point	186.3 ± 15.0 °C at 760 mmHg
Appearance	Not specified (likely a liquid or low-melting solid)
Solubility	Soluble in water.

Safety and Hazard Information

Based on available Safety Data Sheets, **(2-Methyloxazol-4-yl)methanamine** is classified with the following hazards.^[1] It is crucial to note that a comprehensive toxicological profile for this compound is not publicly available.^[1]

GHS Hazard Classification

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation

Precautionary Statements

The following precautionary statements are recommended when handling this compound:

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P330: Rinse mouth. P332 + P313: If skin irritation occurs: Get medical advice/attention. P337 + P313: If eye irritation persists: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

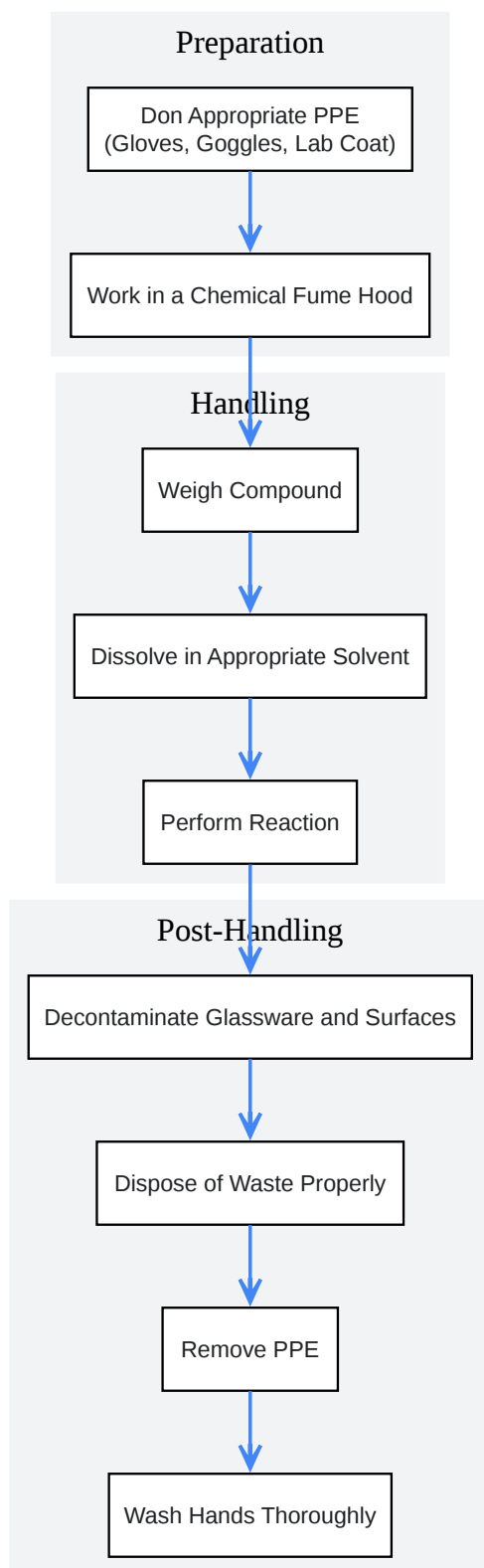
Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of the compound.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
 - Respiratory Protection: If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

General Handling Workflow



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Caption: General workflow for handling **(2-Methyloxazol-4-yl)methanamine**.

First Aid Measures

- If Swallowed: Call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by a poison control center or doctor. Do not give anything by mouth to an unconscious person.
- If on Skin or Clothing: Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.
- If Inhaled: Move person to fresh air. If the person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably by mouth-to-mouth, if possible. Call a poison control center or doctor for further treatment advice.
- If in Eyes: Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing the eye. Call a poison control center or doctor for treatment advice.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **(2-Methyloxazol-4-YL)methanamine** are not readily available in the peer-reviewed scientific literature or patent databases. The following represents a generalized, theoretical synthesis approach based on common organic chemistry principles for the formation of similar structures. This is not a validated protocol and should be adapted and optimized by a qualified chemist.

Representative Synthetic Workflow

A plausible synthetic route to **(2-Methyloxazol-4-YL)methanamine** could involve the formation of the oxazole ring followed by the introduction of the aminomethyl group.



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Caption: A generalized synthetic workflow for **(2-Methyloxazol-4-YL)methanamine**.

Biological Activity and Signaling Pathways

As of the date of this document, there is no publicly available information on the biological activity, mechanism of action, or any associated signaling pathways for **(2-Methyloxazol-4-YL)methanamine**. Researchers investigating this compound will need to conduct initial screening and mechanistic studies to elucidate its pharmacological profile.

Toxicological Information

No specific toxicological studies, such as LD50 or LC50 data, are available for **(2-Methyloxazol-4-YL)methanamine**.^[1] The hazard classifications are based on the structural alerts and properties of the compound.

Conclusion

(2-Methyloxazol-4-YL)methanamine is a research chemical with potential applications in drug discovery. The primary hazards associated with this compound are oral toxicity, skin and eye irritation, and respiratory tract irritation.^[1] Due to the lack of comprehensive toxicological data and detailed experimental protocols, extreme caution should be exercised during its handling and use. All work should be performed in a controlled laboratory environment with appropriate personal protective equipment and engineering controls. Further research is required to determine its biological activity and a full toxicological profile.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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